

Assessing the Safety and Tolerability of 10-1074 in Humans: A Comparative Guide

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Compound of Interest

Compound Name: ST1074

Cat. No.: B12377407

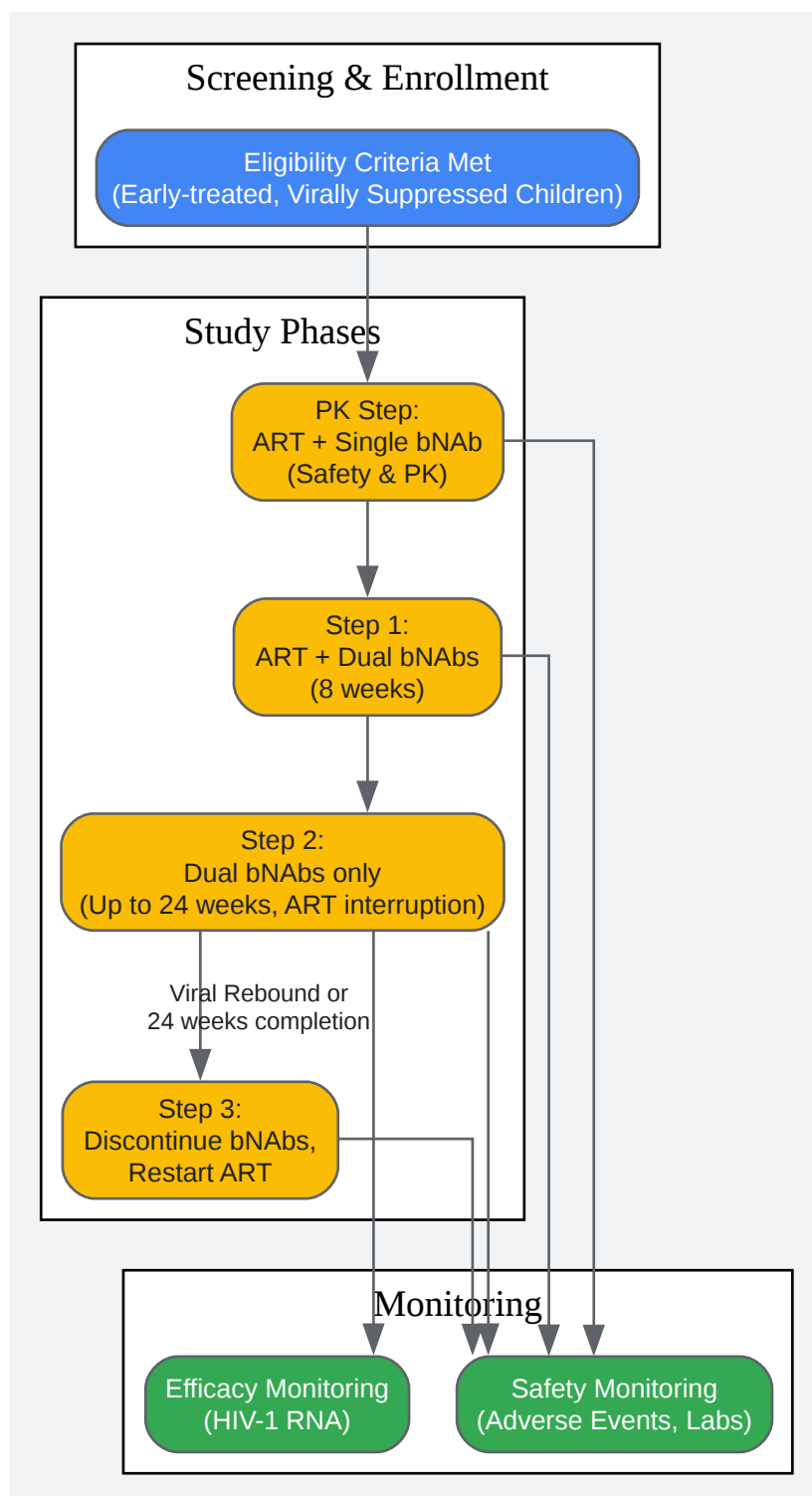
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the safety, tolerability, and pharmacokinetics of the investigational broadly neutralizing antibody (bNAb) 10-1074, including its long-acting form 10-1074-LS (zinlirvimab), against other prominent bNAbs in development for HIV treatment and prevention. The data presented is compiled from multiple clinical trials to offer an objective overview for the scientific community.

Mechanism of Action: Targeting the HIV-1 Envelope

10-1074 is a recombinant human IgG1 monoclonal antibody that targets a specific, highly conserved region on the HIV-1 envelope glycoprotein (Env) known as the V3 glycan supersite. [1] By binding to this site, 10-1074 effectively blocks the virus from entering and infecting host cells. This mechanism is distinct from other bNAbs that target different epitopes, such as the CD4 binding site (targeted by 3BNC117 and VRC01LS), which provides a rationale for combination therapies to achieve broader and more potent antiviral activity.



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References

- [1. 10-1074 Health Professional Drug Record | NIH \[clinicalinfo.hiv.gov\]](#)
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